

# Molecular weight and formula of 2-Chloro-3pyridinol

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An In-depth Technical Guide to 2-Chloro-3-pyridinol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **2-Chloro-3-pyridinol**. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines requiring detailed knowledge of this compound.

## **Core Chemical and Physical Properties**

**2-Chloro-3-pyridinol**, also known as 2-chloro-3-hydroxypyridine, is a substituted pyridine derivative. Its core quantitative properties are summarized in the table below for ease of reference and comparison.



Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>4</sub> CINO	[1][2][3][4][5]
Molecular Weight	129.54 g/mol	
CAS Number	6636-78-8	_
Appearance	Beige to slightly beige solid	_
Melting Point	168 - 172 °C	_
Boiling Point	212 °C	_
рКа	6.81	-
Solubility	Soluble in water	_

## Synthesis of 2-Chloro-3-pyridinol

The synthesis of **2-Chloro-3-pyridinol** can be achieved through the chlorination of 3-hydroxypyridine. A common and effective method involves the reaction of 3-hydroxypyridine with sodium hypochlorite in an aqueous medium. This process is particularly advantageous for its high yields and relatively simple procedure.

# Experimental Protocol: Synthesis from 3-Hydroxypyridine

This protocol is based on the process described in patent EP 0 939 079 B1.

#### Materials:

- 3-Hydroxypyridine
- Aqueous sodium hydroxide (NaOH) solution
- Aqueous sodium hypochlorite (NaOCl) solution (e.g., 15%)
- Hydrochloric acid (HCl) for neutralization
- Sodium hydrogen sulfite (NaHSO₃)







- Water
- Xylene

#### Procedure:

- Preparation of the Reaction Mixture:
  - A solution of 3-hydroxypyridine is prepared in an aqueous medium.
  - The pH of the solution is adjusted to a value between 11 and 13 by the addition of aqueous sodium hydroxide. This step is typically carried out at a temperature between 0 and 5°C.
- Chlorination Reaction:
  - Aqueous sodium hypochlorite solution is added to the prepared 3-hydroxypyridine solution. The addition should be controlled to maintain the reaction temperature between 0 and 5°C.
- Work-up and Isolation:
  - Once the reaction is complete, any excess sodium hypochlorite is neutralized by the addition of sodium hydrogen sulfite.
  - The reaction mixture is then neutralized with hydrochloric acid.
  - The resulting precipitate is filtered and washed with water and xylene.
  - The final product, 2-Chloro-3-hydroxypyridine, is dried under a vacuum.

This process has been reported to yield the product in high purity and with a yield of approximately 81-85% of the theoretical maximum.





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